

Technical Guide: Biosynthetic Engineering & Production of Janthinocin C

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Compound of Interest

Compound Name:	Janthinocin C
CAS No.:	131086-54-9
Cat. No.:	B1672785

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Executive Summary

Janthinocin C is a macrocyclic peptide lactone (depsipeptide) produced by the psychrotrophic bacterium *Janthinobacterium lividum*. Distinct from the well-characterized purple pigment violacein, **Janthinocin C** exhibits potent antimicrobial activity against Gram-positive bacteria, including Methicillin-Resistant *Staphylococcus aureus* (MRSA), via membrane disruption.^[1]

This guide details the Biosynthetic Gene Cluster (BGC) responsible for **Janthinocin C** production. Unlike ribosomal peptides, **Janthinocin C** is synthesized by a Non-Ribosomal Peptide Synthetase (NRPS) assembly line. This document provides the architectural logic of the BGC, a validated production workflow, and the retro-biosynthetic map required for heterologous expression or yield optimization.

Part 1: Molecular Architecture & The BGC

The Compound: Janthinocin C

To engineer the gene cluster, one must understand the target. **Janthinocin C** is a cyclic decapeptide lactone.^[2] Its structural complexity dictates the enzymatic machinery required:

- Scaffold: 10 Amino Acid residues.
- Cyclization: Ester bond (lactone) between the C-terminus and a side-chain hydroxyl group (typically Threonine or Serine).[1]
- Non-Proteinogenic Residues: Contains erythro-hydroxy-D-leucine and modified Tryptophan residues.[1]

The "Hardware": NRPS Gene Cluster Architecture

The production of **Janthinocin C** is governed by a large genomic locus encoding multiple NRPS modules. Based on the structural retro-analysis of *J. lividum* genomes (e.g., strain HH01 or DSM 1522), the cluster follows the "Colinearity Rule"—the order of genes/modules corresponds to the amino acid sequence of the peptide.

Predicted Cluster Organization: The cluster is typically composed of 3-4 large Open Reading Frames (ORFs), here designated functionally as Jan-I, Jan-II, Jan-III.

Gene/ORF	Size (approx)	Domain Architecture (Predicted)	Function
Jan-I	~15 kb	A-T-C-(A-T-C)x2	Initiation & Elongation (Residues 1-3)
Jan-II	~20 kb	(C-A-T-E)x3	Elongation & Epimerization (D-amino acids)
Jan-III	~18 kb	(C-A-T)x4-TE	Termination & Cyclization
Jan-Tailoring	~2 kb	Oxy (Oxygenase)	Hydroxylation of Leucine/Tryptophan
Jan-Trans	~1.5 kb	ABC Transporter	Export/Resistance

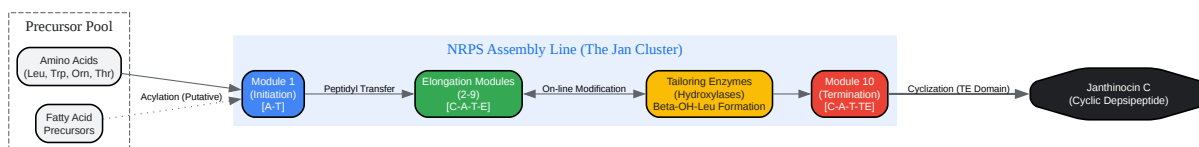
- A (Adenylation): Selects the specific amino acid.

- T (Thiolation/PCP): Tethers the growing chain.
- C (Condensation): Forms the peptide bond.
- E (Epimerization): Converts L-amino acids to D-isomers (crucial for D-Leu).[1]
- TE (Thioesterase): Off-loading and macrocyclization.[1]

Part 2: Biosynthetic Mechanism (The "Software")

The synthesis operates as a molecular assembly line. The following Graphviz diagram visualizes the flow from precursor intake to the final cyclized product.

Pathway Visualization[1]



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Figure 1: Retro-biosynthetic logic of the **Janthinosin C** NRPS assembly line. Note the critical role of the TE domain in forming the lactone ring.

Part 3: Experimental Workflow (Production & Purification)

Expertise Note: Janthinobacterium species are psychrotolerant.[3] Standard E. coli protocols (37°C) will fail. High temperatures trigger stress responses that may favor pigment (violacein) over lipopeptide production or simply halt growth.

Fermentation Protocol

Objective: Maximize secondary metabolite titer while minimizing violacein co-purification.

- Seed Culture:
 - Inoculate *J. lividum* (e.g., strain DSM 1522 or environmental isolate) into 10 mL R2A Broth.
 - Incubate at 20°C - 25°C for 24 hours, 200 rpm.
 - Check: Culture should be turbid. Purple pigmentation (violacein) indicates metabolic activity but is not the target.
- Production Stage:
 - Medium: R2A is preferred over LB for secondary metabolites in oligotrophs. Supplement with 1% Glycerol to support lipopeptide backbone synthesis.
 - Inoculation: 1% v/v seed culture into 1L baffled flasks (200 mL working volume).
 - Incubation: 15°C - 20°C for 72–96 hours.[1]
 - Why Cool Temp? Lower temperatures stabilize the NRPS enzymes and mimic the native soil/water environment, upregulating the jan cluster.

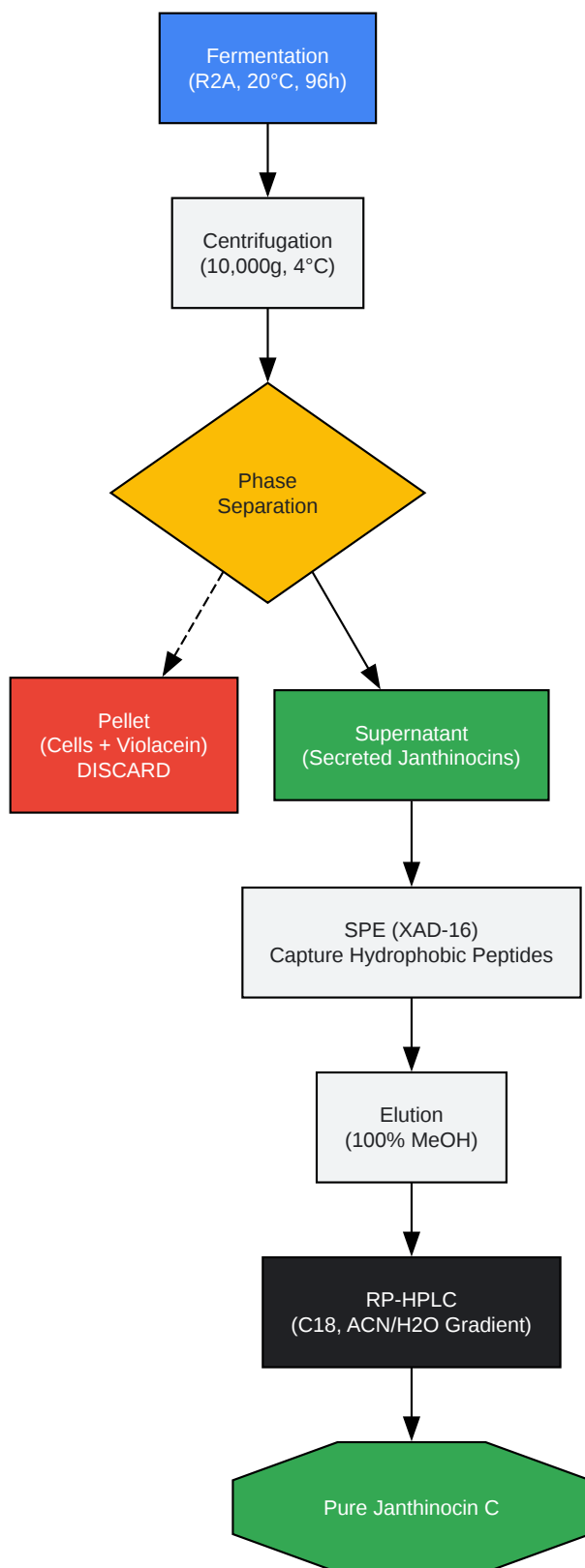
Extraction & Purification

Objective: Isolate the amphiphilic peptide from the broth.

- Cell Separation:
 - Centrifuge culture at 10,000 x g for 20 mins at 4°C.
 - Crucial Step: Janthinocins are secreted. Discard the pellet (cells/violacein pigment often stay in pellet). Keep the Supernatant.
- Solid Phase Extraction (SPE):
 - Resin: Amberlite XAD-16 or Diaion HP-20 (hydrophobic interaction).[1]
 - Add resin (20 g/L) directly to supernatant. Stir gently overnight at 4°C.

- Filter resin and wash with H₂O to remove salts.
- Elution: Elute with 100% Methanol or Acetone.
- Purification (RP-HPLC):
 - Evaporate Methanol; resuspend in 50% MeOH.
 - Column: C18 Semi-prep (e.g., Phenomenex Luna 5 μ C18).
 - Mobile Phase:
 - A: H₂O + 0.1% TFA
 - B: Acetonitrile (ACN) + 0.1% TFA[1]
 - Gradient: 30% B to 90% B over 40 minutes.
 - Detection: 214 nm (peptide bond) and 280 nm (Tryptophan/Indole moiety).

Workflow Visualization



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Figure 2: Downstream processing workflow emphasizing the separation of the secreted lipopeptide from the cell-bound pigment.[1]

Part 4: Troubleshooting & Optimization (E-E-A-T)

The "Violacein Trap"

Many researchers fail to isolate Janthinocin because they focus on the purple pigment.

- Fact: Violacein is largely intracellular or cell-associated.[1] **Janthinocin C** is secreted.
- Diagnostic: If your supernatant is clear but your methanolic extract of the pellet is active, you are looking at Violacein, not Janthinocin. You must extract the supernatant.[4]

Structural Validation

How do you know you have **Janthinocin C** and not Janthinocin A or B?

- Mass Spectrometry (LC-MS/MS):
 - **Janthinocin C** MW: ~1175 Da (Check exact mass based on specific variant).[5]
 - Differentiation: Janthinocin A and B often contain different hydroxylation patterns on the Tryptophan or Ornithine residues.
- Bioactivity Check: **Janthinocin C** has higher activity against anaerobes compared to Vancomycin.[2] Use a Clostridium sp. or Propionibacterium acnes inhibition assay as a specific bio-marker.

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